

An In-Depth Technical Guide to Hydroxy-PEG6-acid (CAS: 1347750-85-9)

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Compound of Interest

Compound Name: Hydroxy-PEG6-acid

Cat. No.: B608015

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Hydroxy-PEG6-acid** (CAS Number 1347750-85-9), a heterobifunctional polyethylene glycol (PEG) linker. It is designed to furnish researchers, chemists, and drug development professionals with the essential technical data, experimental methodologies, and conceptual frameworks required for its effective application in advanced biomedical research, particularly in the fields of bioconjugation, antibody-drug conjugates (ADCs), and proteolysis-targeting chimeras (PROTACs).

Core Compound Information

Hydroxy-PEG6-acid, systematically named 1-hydroxy-3,6,9,12,15,18-hexaoxahenicosan-21-oic acid, is a monodisperse PEG derivative featuring a terminal hydroxyl (-OH) group and a terminal carboxylic acid (-COOH) group separated by a six-unit ethylene glycol chain.^{[1][2][3]}

This bifunctional nature allows for the sequential or orthogonal conjugation of two different molecules, making it an invaluable tool in the construction of complex bioconjugates. The hydrophilic PEG spacer enhances the solubility and biocompatibility of the resulting conjugates.^{[2][3]}

Physicochemical and Safety Data

The following table summarizes the key quantitative and safety information for **Hydroxy-PEG6-acid**.

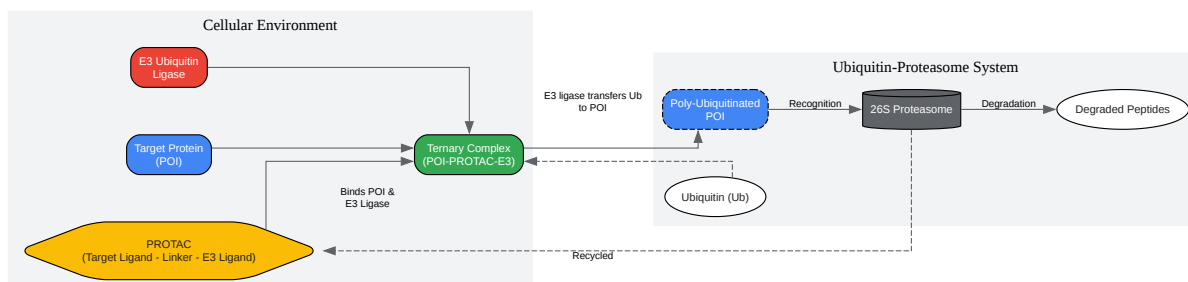
Property	Value	Reference(s)
CAS Number	1347750-85-9	
Molecular Formula	C ₁₅ H ₃₀ O ₉	
Molecular Weight	354.39 g/mol	
Synonyms	OH-PEG6-COOH, Hydroxyl-PEG6-Acid, HO-PEG6-CH ₂ CH ₂ COOH	
Purity	≥95%	
Appearance	Solid powder	
Storage Conditions	-20°C or -5°C, keep dry and protected from sunlight.	
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	

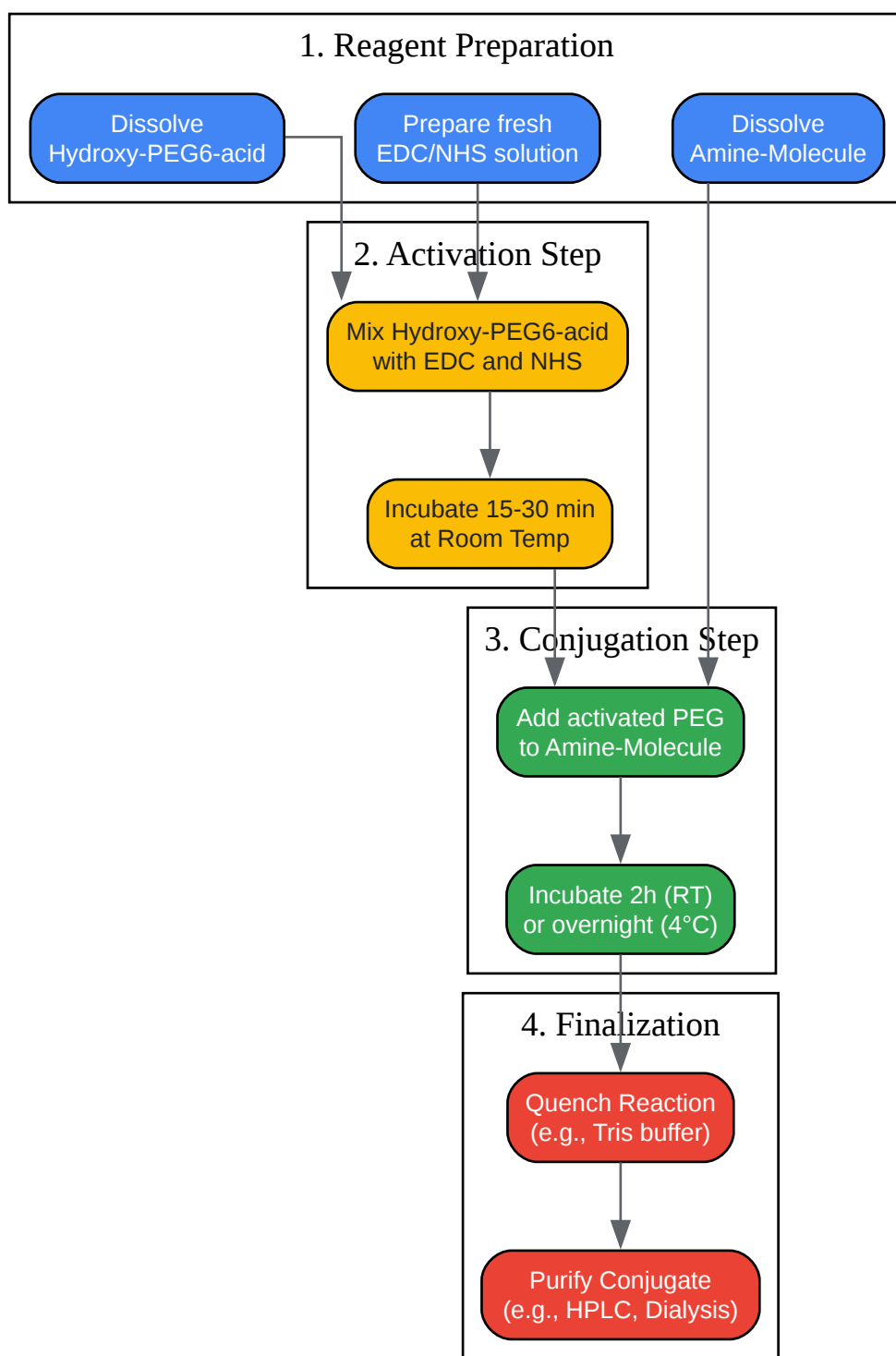
Key Applications and Mechanism of Action

Hydroxy-PEG6-acid is predominantly utilized as a linker in the synthesis of complex therapeutic and diagnostic agents. Its primary applications are in the development of ADCs and PROTACs.

- **Antibody-Drug Conjugates (ADCs):** In ADCs, the linker connects a cytotoxic payload to a monoclonal antibody. The PEG component can improve the ADC's pharmacokinetic profile by increasing its solubility and stability.
- **PROTACs:** PROTACs are heterobifunctional molecules that induce the degradation of specific target proteins. **Hydroxy-PEG6-acid** serves as the linker connecting a ligand that binds to the target protein and another ligand that recruits an E3 ubiquitin ligase. This proximity induces the ubiquitination of the target protein, marking it for destruction by the cell's ubiquitin-proteasome system.

The diagram below illustrates the general mechanism of action for a PROTAC molecule.





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References

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